

# Divinyl tetramethyldisiloxane molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Divinyl tetramethyldisiloxane

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An In-depth Technical Guide to **Divinyl Tetramethyldisiloxane**

## Abstract

**Divinyl tetramethyldisiloxane**, a key organosilicon compound, plays a pivotal role in the synthesis of a wide array of silicon-based materials. This document provides a comprehensive overview of its fundamental chemical and physical properties, molecular structure, and a detailed experimental protocol for its synthesis. Its applications in polymer chemistry, electronics, and as a ligand in organometallic catalysis are also discussed, offering valuable insights for researchers, scientists, and professionals in drug development and materials science.

## Chemical Identification and Properties

1,3-Divinyltetramethyldisiloxane is an organosilicon compound characterized by a disiloxane backbone with two vinyl groups at the terminal silicon atoms.<sup>[1]</sup> This structure makes it a crucial building block for silicone elastomers and resins.<sup>[2]</sup> Its chemical identifiers and key physical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>18</sub> OSi <sub>2</sub>	[3][4]
Molecular Weight	186.40 g/mol	[3][4]
CAS Number	2627-95-4	[2][3]
IUPAC Name	1,3-Diethenyl-1,1,3,3-tetramethyldisiloxane	[5]
Synonyms	1,1,3,3-Tetramethyl-1,3-divinyldisiloxane, ethenyl[(ethenyldimethylsilyl)oxy]dimethylsilane	[2][3][4]
Appearance	Colorless, transparent liquid	[2][6]
Density	0.809 g/mL at 25 °C	[2]
Boiling Point	139 °C	[2]
Melting Point	-99 °C	
Refractive Index	n <sub>20/D</sub> 1.411	
SMILES	C--INVALID-LINK--(O--INVALID-LINK--(C)C=C)C=C	

## Molecular Structure

The structure of **divinyl tetramethyldisiloxane** consists of a central oxygen atom bonded to two silicon atoms. Each silicon atom is, in turn, bonded to two methyl groups and one vinyl group. This configuration is foundational to its utility in polymerization reactions.

Molecular structure of 1,3-Divinyltetramethyldisiloxane.

## Experimental Protocols: Synthesis

A common industrial method for producing **divinyl tetramethyldisiloxane** is through a sodium condensation reaction followed by hydrolysis.[2]

Objective: To synthesize 1,3-Divinyltetramethyldisiloxane.

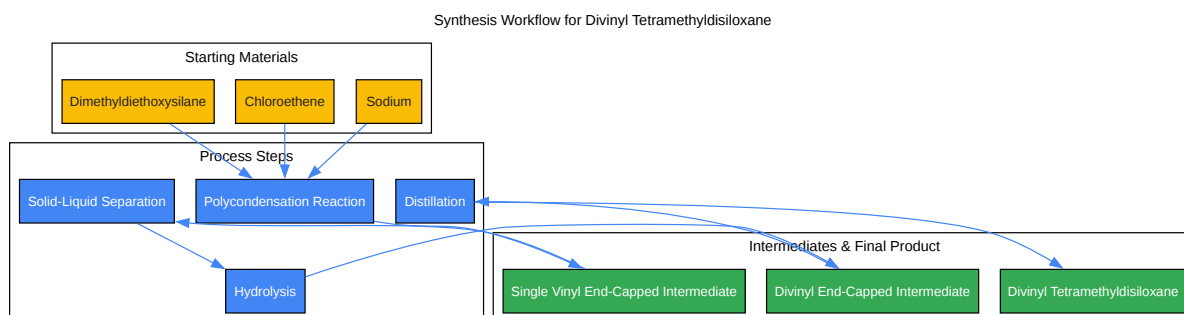
Materials:

- Dimethyldiethoxysilane
- Chloroethene (Vinyl chloride)
- Sodium metal
- Reaction unit (for hydrolysis)
- Separation unit (for solid-liquid separation)
- Distillation unit

Methodology:

- Polycondensation: Dimethyldiethoxysilane, chloroethene, and sodium are introduced into a reactor. A polycondensation reaction is initiated to form a single vinyl end-capped intermediate product.[\[2\]](#)
- Separation: The resulting mixture undergoes solid-liquid separation to isolate the single vinyl end-capped intermediate.[\[2\]](#)
- Hydrolysis: The isolated intermediate product is then subjected to hydrolysis in a dedicated reaction unit. This step converts the single vinyl end-capped intermediate into a divinyl end-capped intermediate product.[\[2\]](#)
- Purification: Finally, the divinyl end-capped product is purified via distillation to yield the final, high-purity **divinyl tetramethyldisiloxane**.[\[2\]](#)

This solvent-free process makes the resulting product suitable for high-standard applications in fields such as pharmaceuticals and semiconductors.[\[2\]](#)



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Process flow diagram for the synthesis of Divinyltetramethyldisiloxane.

## Applications

**Divinyl tetramethyldisiloxane** is a versatile compound with numerous applications across various industries:

- **Silicone Polymers:** It serves as a crucial building block and end-capping agent in the production of vinyl silicone fluids, silicone elastomers, and silicone resins.[2] These materials are valued for their flexibility, heat resistance, and biocompatibility, leading to their use in adhesives, sealants, gaskets, and medical devices.[2]
- **Electronics Industry:** Due to its excellent weather resistance and electrical insulation properties, it is used in the synthesis of silicone resins for coatings, paints, and the encapsulation of electronic components to protect them from environmental factors.[2]
- **Organometallic Chemistry:** It acts as a diolefin ligand in complexes with d10-metal centers and is a component of Karstedt's catalyst, which is used in hydrosilylation reactions.[5][6]

## Safety and Handling

**Divinyl tetramethyldisiloxane** is classified as a highly flammable liquid and vapor.[4] It can cause skin and eye irritation.[4] Appropriate personal protective equipment, including gloves, eye shields, and respiratory protection, should be used when handling this chemical. It should be stored in a well-ventilated area away from sources of ignition.

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- To cite this document: BenchChem. [Divinyl tetramethyldisiloxane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8804842#divinyl-tetramethyldisiloxane-molecular-weight-and-formula]

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